

Technical Support Center: FR-171113

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Compound of Interest

Compound Name: FR-171113

Cat. No.: B170370

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For researchers, scientists, and drug development professionals, ensuring the complete and consistent solubilization of experimental compounds is fundamental to achieving reliable and reproducible results. This guide addresses common issues encountered when dissolving the protease-activated receptor 1 (PAR1) antagonist, **FR-171113**, in Dimethyl Sulfoxide (DMSO) and provides practical troubleshooting steps and answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **FR-171113** in DMSO?

A1: The maximum reported solubility of **FR-171113** in DMSO is 10 mM or 4.7 mg/mL.^[1] It is recommended to not exceed this concentration to avoid precipitation.

Q2: What is the recommended procedure for preparing a stock solution of **FR-171113** in DMSO?

A2: To prepare a stock solution, it is crucial to use high-purity, anhydrous DMSO.^[2] Both the **FR-171113** vial and the DMSO should be at room temperature before mixing to minimize moisture absorption.^[2] Add the DMSO to the accurately weighed **FR-171113** to achieve the desired concentration.

Q3: My **FR-171113** is not fully dissolving in DMSO at room temperature. What should I do?

A3: If you observe particulate matter, you can facilitate dissolution by vortexing the solution vigorously. If particulates remain, sonication in a water bath for a short period can help break

down aggregates. Gentle warming of the solution (e.g., to 37°C) can also increase solubility, but prolonged or excessive heating should be avoided to prevent compound degradation.[2]

Q4: The **FR-171113**/DMSO solution was clear initially, but a precipitate formed over time. What is the cause?

A4: Precipitation after initial dissolution can occur for a few reasons. DMSO is highly hygroscopic and can absorb moisture from the air, which can reduce the solubility of the compound.[2] Storing the stock solution in a tightly sealed vial, possibly with a desiccant, can help. Another reason could be that the initial concentration was too close to the maximum solubility limit, and slight temperature changes during storage led to precipitation.

Q5: How should I store my **FR-171113** stock solution in DMSO?

A5: **FR-171113** powder is typically stored at +4°C.[1] For stock solutions in DMSO, it is generally recommended to aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability. Always ensure the vials are tightly sealed to prevent moisture absorption.

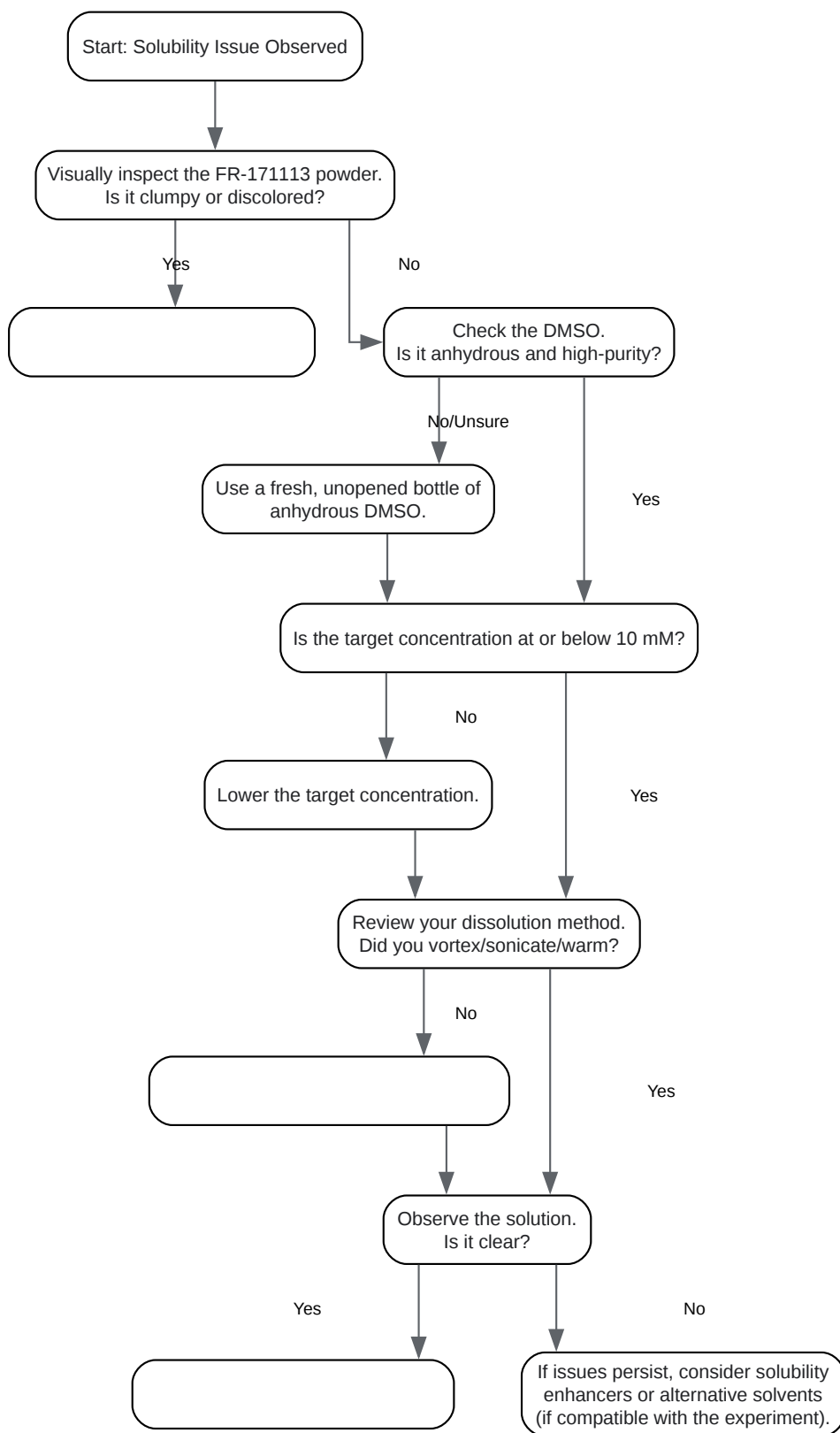
Q6: I'm observing precipitation when I dilute my **FR-171113** DMSO stock into my aqueous culture media. How can I prevent this?

A6: This is a common issue when a compound is highly soluble in DMSO but poorly soluble in aqueous solutions.[3] To mitigate this, you can try several approaches:

- Increase the final DMSO concentration in your media: However, be mindful that high concentrations of DMSO can be toxic to cells.[4] It's important to determine the maximum DMSO concentration your cells can tolerate.
- Use a more dilute stock solution: This will require adding a larger volume to your media, thereby increasing the final DMSO concentration.
- Pre-warm the media and stock solution: Pre-warming both to 37°C before dilution can sometimes help.[5]
- Add the stock solution to the media while vortexing: This rapid mixing can help prevent immediate precipitation.

Troubleshooting Guide

If you are experiencing issues with **FR-171113** solubility in DMSO, follow this troubleshooting workflow:



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Caption: Troubleshooting workflow for **FR-171113** solubility issues.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	469.73 g/mol	[1]
Chemical Formula	C ₁₉ H ₁₁ Cl ₃ N ₂ O ₄ S	[1]
Maximum Solubility in DMSO	10 mM	[1]
Maximum Solubility in DMSO	4.7 mg/mL	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **FR-171113** Stock Solution in DMSO

Materials:

- **FR-171113** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- Allow the **FR-171113** vial and the anhydrous DMSO to come to room temperature.
- Weigh out 4.6973 mg of **FR-171113** powder and place it in a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial containing the **FR-171113**.
- Vortex the vial for 1-2 minutes until the compound is completely dissolved. A clear solution should be observed.
- If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.

- If necessary, warm the solution to 37°C for a short period to aid dissolution.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C in tightly sealed vials.

Caption: Workflow for preparing a 10 mM **FR-171113** stock solution.

Protocol 2: Dilution of **FR-171113** DMSO Stock in Aqueous Media

Materials:

- 10 mM **FR-171113** in DMSO stock solution
- Pre-warmed (37°C) aqueous cell culture media
- Sterile tubes

Procedure:

- Determine the final concentration of **FR-171113** and the final percentage of DMSO that is non-toxic to your cells (typically $\leq 0.1\%$).
- Thaw the 10 mM **FR-171113** stock solution at room temperature.
- Pre-warm your aqueous media to 37°C.
- Perform serial dilutions if necessary to achieve the final desired concentration.
- To add the **FR-171113** stock to the media, add the required volume of the stock solution dropwise to the pre-warmed media while gently vortexing or swirling the tube. This ensures rapid mixing and can prevent precipitation.
- Visually inspect the final solution for any signs of precipitation. If the solution appears cloudy, it may indicate that the solubility limit in the aqueous media has been exceeded.
- Use the freshly prepared solution immediately in your experiments.

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